

How to dissolve BAY 61-3606 hydrochloride in DMSO for experiments

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Compound of Interest

Compound Name: BAY 61-3606 hydrochloride

Cat. No.: B1588918

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Technical Support Center: BAY 61-3606 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with guidance on the proper handling and use of **BAY 61-3606 hydrochloride** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **BAY 61-3606 hydrochloride**?

A1: The recommended solvent for dissolving **BAY 61-3606 hydrochloride** is dimethyl sulfoxide (DMSO).

Q2: What is the solubility of **BAY 61-3606 hydrochloride** in DMSO?

A2: The solubility of **BAY 61-3606 hydrochloride** in DMSO can vary between different suppliers and batches. It is crucial to use fresh, anhydrous DMSO for optimal solubility.^[1] See the table below for a summary of reported solubility values.

Q3: How should I prepare a stock solution of **BAY 61-3606 hydrochloride** in DMSO?

A3: A detailed, step-by-step protocol for preparing a stock solution is provided in the "Experimental Protocols" section of this guide.

Q4: How should I store the **BAY 61-3606 hydrochloride** stock solution?

A4: Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store them at -20°C for short-term storage (up to 1-3 months) or -80°C for long-term storage (up to 1 year).^{[1][2][3]}

Q5: My **BAY 61-3606 hydrochloride** solution in DMSO appears cloudy or has precipitates. What should I do?

A5: Please refer to our "Troubleshooting Guide" for solutions to common solubility issues.

Data Presentation

Table 1: Solubility and Storage of **BAY 61-3606 Hydrochloride** in DMSO

Supplier/Source	Reported Solubility in DMSO	Recommended Storage of Stock Solution
Selleck Chemicals	14 mg/mL (fresh DMSO recommended) ^[1]	-20°C (1 month), -80°C (1 year) ^[1]
MedchemExpress	25 mg/mL (with ultrasonic and warming) ^[2]	-20°C (1 month), -80°C (6 months) ^[2]
TargetMol	3.91 mg/mL (sonication recommended) ^[3]	-80°C (1 year) ^[3]
Sigma-Aldrich	10 mg/mL	-20°C (up to 3 months)
Cayman Chemical	10 mg/mL	-20°C

Note: Solubility can be affected by the purity of the compound, the quality of the DMSO, temperature, and agitation.

Experimental Protocols

Protocol: Preparation of a 10 mM Stock Solution of **BAY 61-3606 Hydrochloride** in DMSO

Materials:

- **BAY 61-3606 hydrochloride** powder
- Anhydrous, high-purity DMSO
- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer
- Water bath or heating block (optional)
- Sonicator (optional)

Procedure:

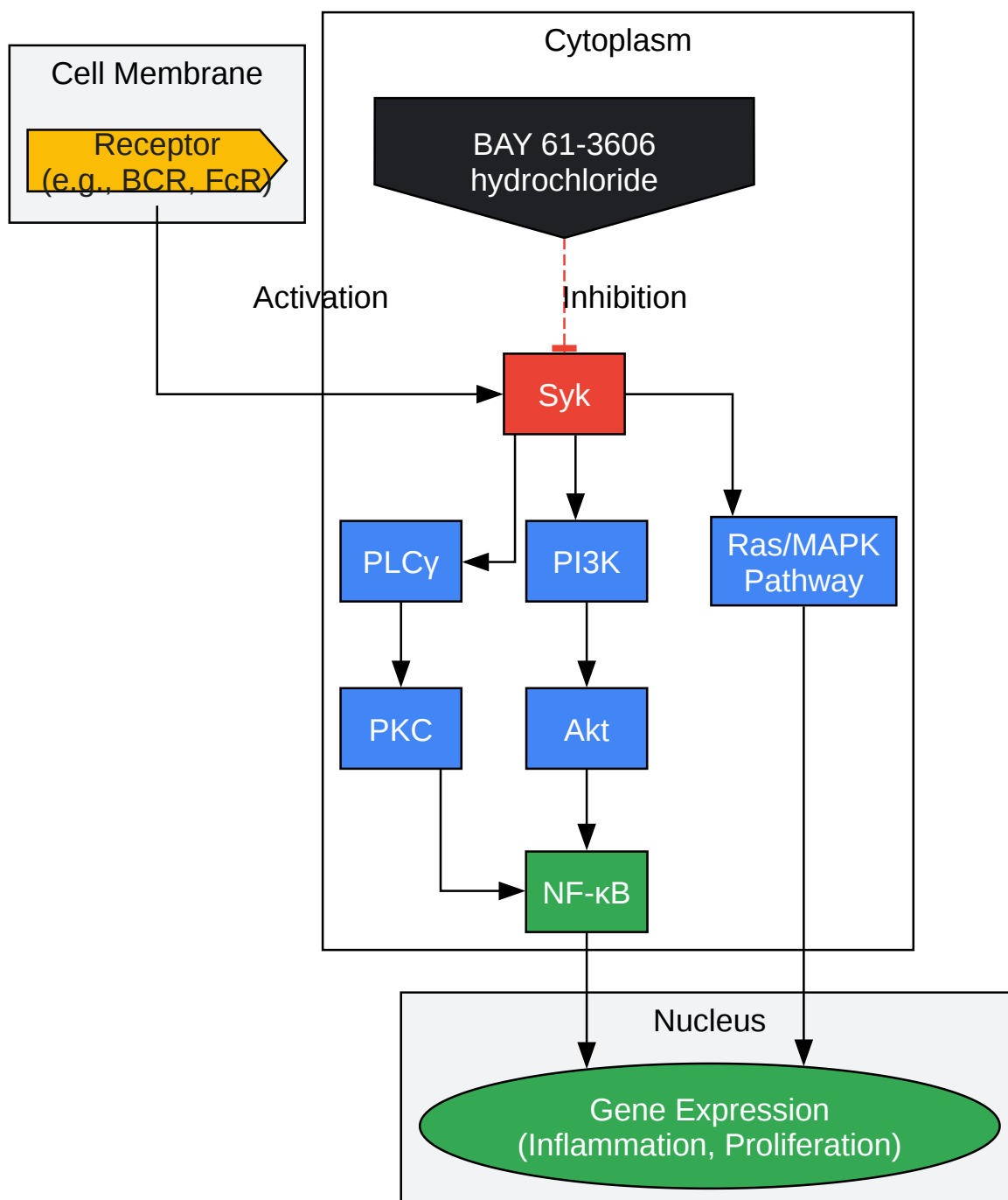
- **Pre-warm DMSO:** If you plan to prepare a higher concentration stock solution, pre-warming the DMSO to 37°C can aid in dissolution.
- **Weigh the Compound:** Carefully weigh the desired amount of **BAY 61-3606 hydrochloride** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution (Molecular Weight: 426.86 g/mol for hydrochloride), weigh 4.27 mg of the compound.
- **Add DMSO:** Add the calculated volume of DMSO to the tube containing the compound.
- **Dissolve the Compound:**
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, you can use one or a combination of the following methods:
 - **Warming:** Gently warm the solution in a water bath or on a heating block at a temperature not exceeding 40°C for 5-10 minutes.
 - **Sonication:** Place the tube in a sonicator bath for 5-10 minutes.
- **Visually Inspect:** Ensure the solution is clear and free of any visible particulates.

- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C as recommended.

Troubleshooting Guide

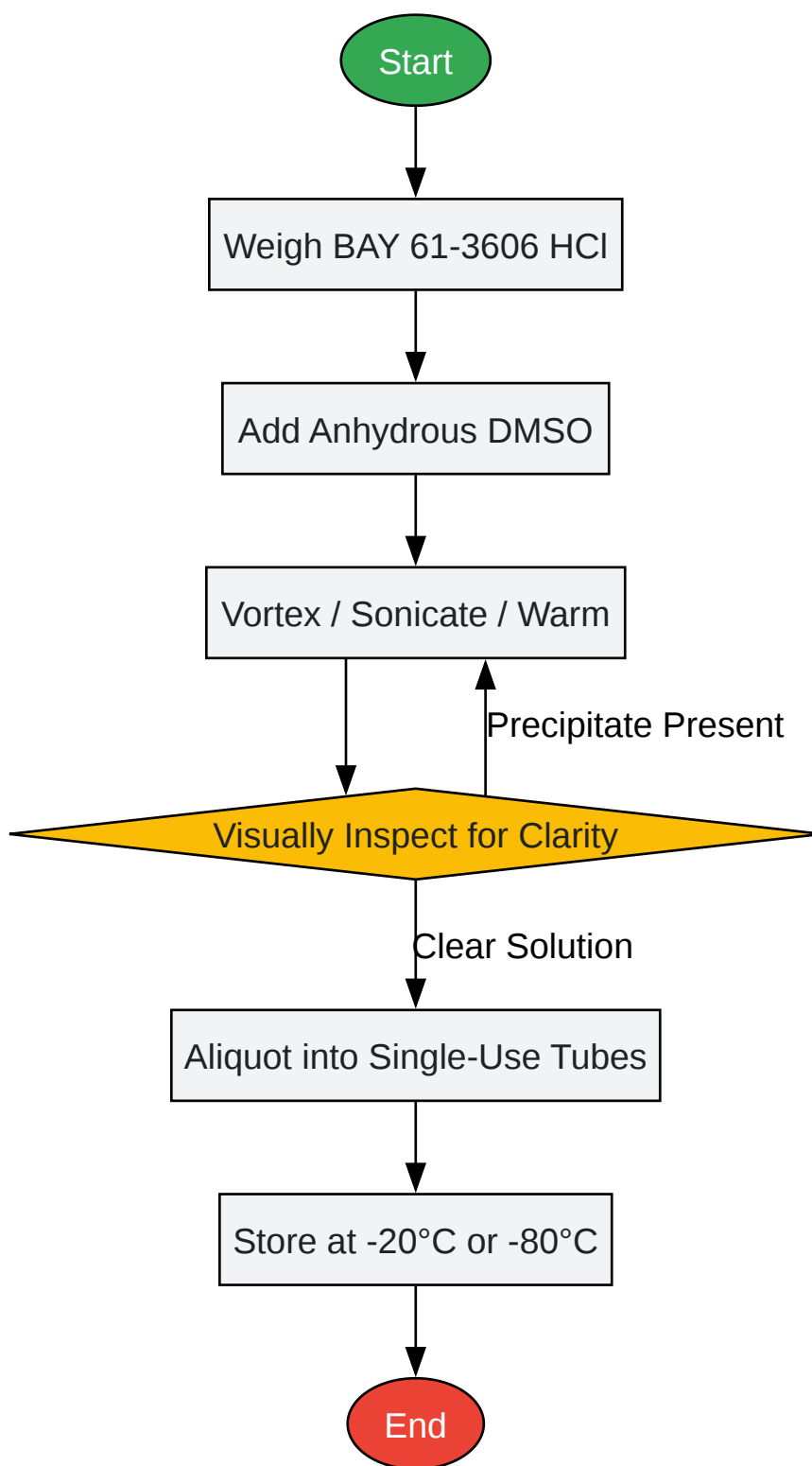
Issue	Possible Cause	Recommended Solution
Compound does not fully dissolve in DMSO.	1. DMSO has absorbed moisture. 2. Concentration is too high. 3. Insufficient agitation/mixing.	1. Use fresh, anhydrous DMSO. ^[1] 2. Try preparing a more dilute stock solution. 3. Increase vortexing time, or gently warm the solution (up to 40°C) or use a sonicator.
Precipitation occurs when diluting the DMSO stock in aqueous media.	1. The final concentration of the compound in the aqueous solution exceeds its aqueous solubility. 2. The final percentage of DMSO is too low to maintain solubility.	1. Lower the final concentration of BAY 61-3606 hydrochloride in your experiment. 2. Ensure the final DMSO concentration in your aqueous solution is sufficient to keep the compound dissolved (typically $\geq 0.1\%$). Perform a pilot test to determine the optimal final DMSO concentration.
Inconsistent experimental results.	1. Degradation of the compound due to improper storage or multiple freeze-thaw cycles. 2. Inaccurate concentration of the stock solution.	1. Always use freshly prepared stock solutions or properly stored aliquots. Avoid repeated freeze-thaw cycles. 2. Ensure accurate weighing of the compound and measurement of the solvent volume.

Mandatory Visualization



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Caption: Syk Signaling Pathway Inhibition by BAY 61-3606.



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Caption: Workflow for Preparing BAY 61-3606 HCl Stock Solution.

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References

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